

Application Notes and Protocols for Fossil Separation Using Lithium Metatungstate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lithium metatungstate*

Cat. No.: *B1178187*

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Introduction

Lithium Metatungstate (LMT) is a non-toxic, water-soluble heavy liquid that has become an effective and safer alternative to traditional hazardous organic solvents like bromoform and tetrabromoethane for the separation of microfossils from sedimentary matrices.^{[1][2][3]} Its ability to form aqueous solutions with a wide range of densities allows for the precise separation of fossils from denser mineral grains based on the principle of buoyancy.^{[4][5]} Materials with a density lower than the LMT solution will float, while denser materials will sink, enabling efficient concentration of fossil specimens.^{[6][7]}

These application notes provide detailed protocols for the use of **Lithium Metatungstate** in paleontological fossil separation, covering both gravity and centrifugation-based methods. Safety guidelines and recycling procedures are also included to ensure best laboratory practices.

Data Presentation

Physical and Chemical Properties of Lithium Metatungstate

The following table summarizes the key physical and chemical properties of **Lithium Metatungstate** solutions.

Property	Value	Source(s)
Chemical Formula	$\text{Li}_6[\text{H}_2\text{W}_{12}\text{O}_{40}]$	[4][8]
CAS Number	127463-01-8	[8][9]
Appearance	Pale yellow, odorless, high specific gravity supersaturated solution	[1][8][9]
Maximum Solution Density	Up to $\sim 3.5 \text{ g/cm}^3$	[4]
Adjustable Specific Gravity	1.01 to >3.0 at room temperature	[8]
pH	Approximately 4.0 - 6.0	[1][8]
Solubility in Water	Highly soluble	[4][8]
Decomposition Temperature	Solutions begin to decompose at 80°C (175°F)	[8][9]

Comparison of Heavy Liquids for Fossil Separation

This table provides a comparison between **Lithium Metatungstate** and other common heavy liquids used in paleontology.

Feature	Lithium Metatungstate (LMT)	Sodium Polytungstate (SPT)	Bromoform (CHBr ₃)	Tetrabromoethane (TBE)
Toxicity	Low toxicity	Low toxicity	High, potential carcinogen	High, toxic by inhalation/ingestion
Density (g/mL)	Adjustable, up to ~3.5	Adjustable, up to 3.1	~2.87	~2.95
Viscosity	High at high densities (>25 cP at 2.8 g/mL)	High at high densities (>20 cP at 2.85 g/mL)	Low (~1.8 cP)	High (~9 cP)
Fume Hood Required	No	No	Yes	Yes
Recyclable	Yes	Yes	Yes (with caution)	Yes (with caution)
Thermal Stability	Decomposes above 80°C	Decomposes above 80°C	Stable	Stable
Source(s)	[2] [6] [7] [10]	[2] [6] [7] [10]	[2] [6] [7]	[2] [6] [7]

Experimental Protocols

Safety Precautions

Before beginning any procedure, it is crucial to adhere to the following safety guidelines:

- Personal Protective Equipment (PPE): Always wear safety glasses or goggles, a lab coat, and chemically resistant gloves.[\[8\]](#)[\[9\]](#)
- Ventilation: Work in a well-ventilated area. While LMT is non-toxic, good laboratory practice dictates minimizing inhalation of any chemical mists.[\[9\]](#)
- Handling: Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.[\[1\]](#) Wash hands after handling.[\[1\]](#)

- Storage: Store LMT in a cool, dry place in a tightly sealed, non-metallic (glass or plastic) container, away from incompatible materials.[1][11]
- Spills: In case of a spill, absorb the liquid with inert material and dispose of it in a suitable container.[8]

Protocol 1: Fossil Separation by Gravity (Separatory Funnel)

This protocol is suitable for separating larger microfossils from a matrix with a significant density difference.

Materials:

- Sediment sample, disaggregated and dried
- **Lithium Metatungstate** (LMT) solution of desired density
- Deionized water
- Separatory funnel (glass or plastic)
- Beakers (glass or plastic)
- Filter paper
- Buchner funnel and vacuum flask (optional, for faster filtration)
- Wash bottle with deionized water
- Drying oven

Procedure:

- Sample Preparation:
 - Disaggregate the sediment sample.

- Remove very fine particles (deslime) by washing and decanting.[11]
- Dry the sample thoroughly in an oven at a low temperature (<60°C).[11]
- Density Adjustment:
 - Prepare the LMT solution to the desired density by adding deionized water to lower the density or by evaporating water to increase it.[11] A hydrometer can be used for accurate measurement. For many fossil separations, a starting density of 2.2 g/mL is effective.[6][7]
- Separation:
 - Close the stopcock of the separatory funnel and add the LMT solution.
 - Add the dried sediment sample to the funnel.
 - Stir the mixture gently but thoroughly to ensure all particles are wetted by the LMT solution.[11]
 - Allow the mixture to stand undisturbed for a period ranging from 30 minutes to several hours, depending on the particle size and the viscosity of the LMT solution.[12][13][14] Denser minerals will sink to the bottom, while the lighter fossil fraction will float.
- Fraction Collection:
 - Sink Fraction: Carefully open the stopcock to drain the sunken heavy mineral fraction into a beaker or onto a filter paper.[11]
 - Float Fraction: Drain the remaining LMT solution containing the floating fossil fraction into a separate beaker or onto a new filter paper.
- Washing and Drying:
 - Wash both the sink and float fractions thoroughly with deionized water to recover the LMT solution for recycling.[11] Two to three washes are typically sufficient.[11]
 - Dry both fractions in an oven at a low temperature (<60°C).

- LMT Recycling:
 - Collect all the diluted LMT washings.
 - Evaporate the excess water by heating the solution on a hot plate with a magnetic stirrer. Do not exceed 80°C to avoid decomposition.[\[7\]](#)[\[11\]](#)
 - Once the desired density is reached, allow the solution to cool and store it in a sealed container.

Protocol 2: Fossil Separation by Centrifugation

This method is more rapid and efficient for separating very small or fine-grained microfossils. [\[15\]](#)[\[16\]](#)

Materials:

- Sediment sample, disaggregated and dried
- **Lithium Metatungstate** (LMT) solution of desired density
- Deionized water
- Centrifuge tubes with caps
- Centrifuge
- Pipettes or decanting equipment
- Beakers (glass or plastic)
- Wash bottle with deionized water
- Drying oven

Procedure:

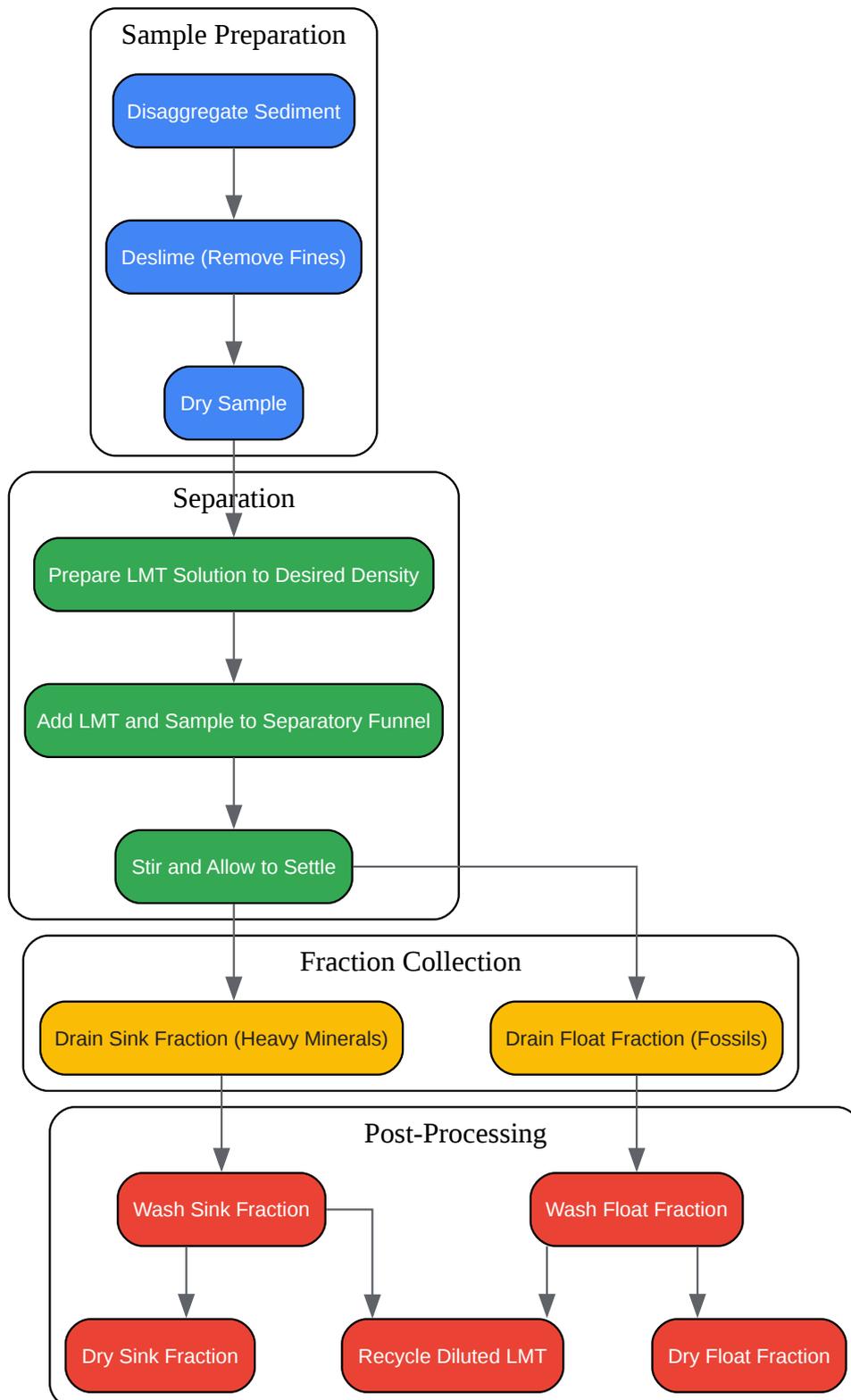
- Sample Preparation:

- Prepare the sample as described in Protocol 1 (Section 3.2, Step 1).
- Density Adjustment:
 - Prepare the LMT solution to the desired density as described in Protocol 1 (Section 3.2, Step 2).
- Separation:
 - Place a small amount of the dried sediment sample into a centrifuge tube.
 - Add the LMT solution to the tube, leaving enough space at the top to prevent spillage.
 - Cap the tube and mix thoroughly by vortexing or inverting to ensure complete wetting of the sample.
 - Place the tubes in the centrifuge, ensuring the rotor is balanced.[\[15\]](#)
 - Centrifuge at a low to moderate speed (e.g., 1500-3000 rpm) for 5-10 minutes. Optimal speed and time may need to be determined empirically for different sample types.
- Fraction Collection:
 - After centrifugation, the denser mineral fraction will form a pellet at the bottom of the tube. The lighter fossil fraction will be suspended in the supernatant or form a layer at the surface.
 - Carefully pipette or decant the supernatant containing the floating fossils into a clean beaker or a new centrifuge tube.
- Washing and Drying:
 - Float Fraction: Add deionized water to the collected supernatant, mix, and centrifuge again to pellet the fossils. Repeat this washing step 2-3 times.
 - Sink Fraction: Re-suspend the pellet from the initial centrifugation in deionized water, mix, and centrifuge to wash the heavy minerals. Repeat 2-3 times.

- Dry both the fossil and mineral fractions in an oven at a low temperature (<60°C).
- LMT Recycling:
 - Collect all the LMT-containing supernatants from the washing steps and recycle as described in Protocol 1 (Section 3.2, Step 6).

Visualization of Workflows

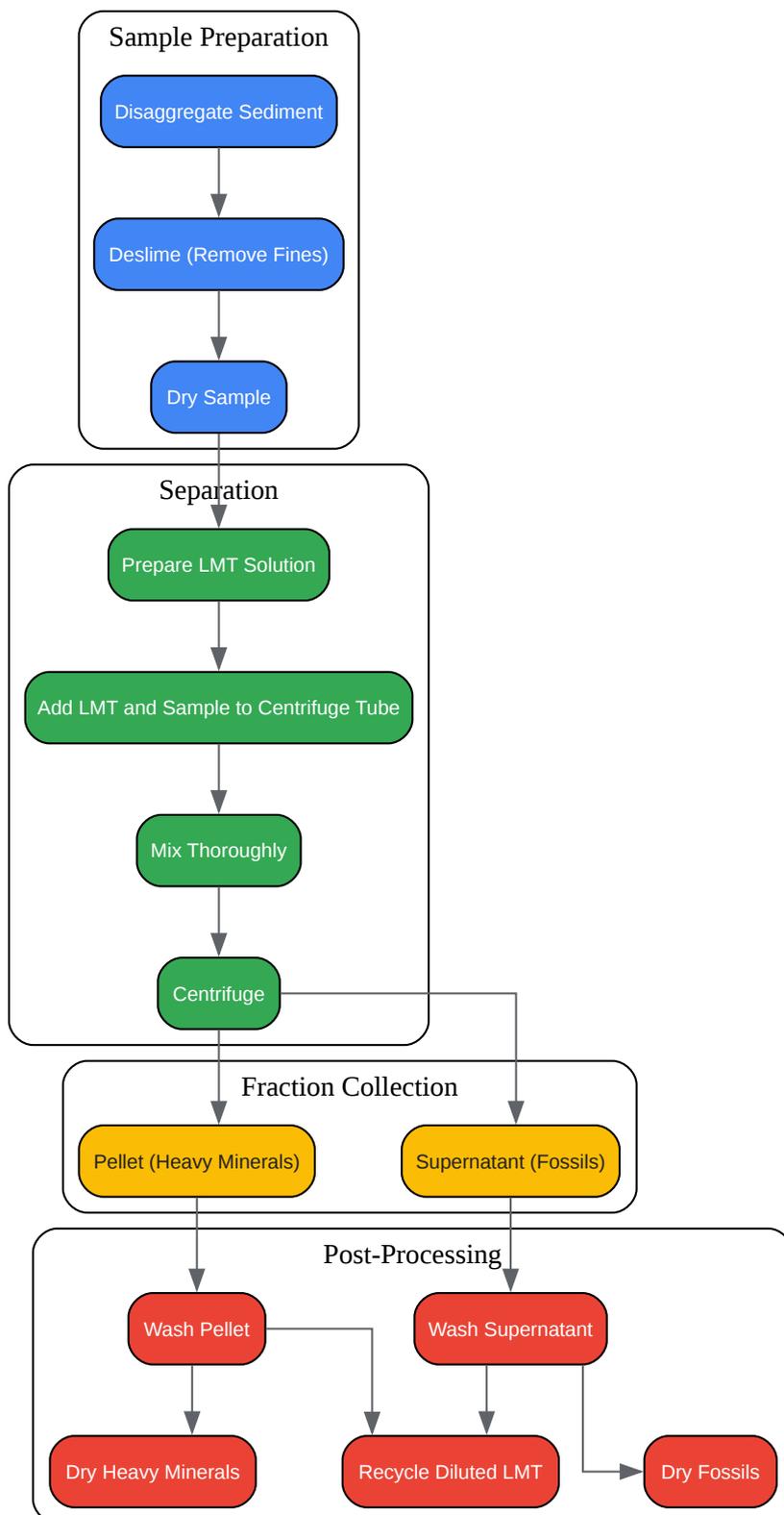
Gravity Separation Workflow



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Caption: Workflow for fossil separation using gravity.

Centrifugation Separation Workflow



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Caption: Workflow for fossil separation using centrifugation.

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- To cite this document: BenchChem. [Application Notes and Protocols for Fossil Separation Using Lithium Metatungstate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1178187#use-of-lithium-metatungstate-in-paleontology-for-fossil-separation>]

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